

Technical Support Center: 2-(5-methyl-1H-pyrazol-3-yl)pyridine

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Compound of Interest

Compound Name: 2-(5-methyl-1H-pyrazol-3-yl)pyridine

Cat. No.: B3120786

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Welcome to the technical support center for **2-(5-methyl-1H-pyrazol-3-yl)pyridine**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical information and troubleshooting advice for the effective handling and storage of this compound. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel.

I. Compound Overview and Key Properties

2-(5-methyl-1H-pyrazol-3-yl)pyridine is a heterocyclic organic compound featuring a pyridine ring linked to a methyl-substituted pyrazole ring.^[1] This structure makes it a valuable building block in medicinal chemistry and materials science, often utilized in the synthesis of more complex, biologically active molecules.^[2] Understanding its physical and chemical properties is paramount for its successful application.

Property	Value	Source
Molecular Formula	C ₉ H ₉ N ₃	^[1] ^[3]
Molecular Weight	159.19 g/mol	^[1] ^[3]
Appearance	White to off-white solid	Sigma-Aldrich
Storage Temperature	Room Temperature	Sigma-Aldrich

II. Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **2-(5-methyl-1H-pyrazol-3-yl)pyridine**.

Q1: What are the primary hazards associated with **2-(5-methyl-1H-pyrazol-3-yl)pyridine**?

A1: The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^[4] It is crucial to handle this compound with appropriate personal protective equipment (PPE) to avoid direct contact.

Q2: What is the recommended procedure for preparing a stock solution?

A2: To prepare a stock solution, it is recommended to dissolve the compound in a suitable organic solvent such as ethanol or DMSO. Based on synthetic procedures for similar compounds, ethanol is a viable solvent.^[4] For biological assays, DMSO is commonly used. It is advisable to start with a small amount to ensure complete dissolution before scaling up. Prepare solutions in a well-ventilated area, preferably a chemical fume hood.

Q3: How should I store the solid compound and its solutions?

A3: The solid compound should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^[4] Solutions should be stored in tightly sealed vials, protected from light, and refrigerated to minimize degradation. For long-term storage, aliquoting the solution can prevent degradation from repeated freeze-thaw cycles.

Q4: Is **2-(5-methyl-1H-pyrazol-3-yl)pyridine** sensitive to air or moisture?

A4: While specific data on air and moisture sensitivity for this compound is limited, heterocyclic compounds, in general, can be sensitive to moisture. It is good laboratory practice to handle the compound in a dry environment and store it with a desiccant if you are in a humid location.

III. Troubleshooting Guide

This guide provides solutions to potential issues you may encounter during your experiments with **2-(5-methyl-1H-pyrazol-3-yl)pyridine**.

A. Solubility Issues

Problem: The compound is not dissolving in my chosen solvent.

Potential Causes & Solutions:

- **Incorrect Solvent Choice:** While ethanol and DMSO are good starting points, the polarity of your solvent may not be optimal. You can try other common laboratory solvents such as methanol or dichloromethane.
- **Insufficient Sonication or Agitation:** Ensure the solution is being adequately mixed. Using a vortex mixer or a sonicator can aid in dissolution.
- **Low Temperature:** Gently warming the solution may increase solubility. However, be cautious as excessive heat can lead to degradation.
- **Precipitation Upon Cooling:** If the compound dissolves upon heating but precipitates upon cooling, your solution may be supersaturated. In this case, you may need to work with a more dilute solution or a different solvent system.

B. Unexpected Reaction Outcomes

Problem: My reaction is not proceeding as expected, or I am observing unexpected byproducts.

Potential Causes & Solutions:

- **Reactivity of the Pyrazole Ring:** The pyrazole ring is electron-rich and can undergo electrophilic aromatic substitution.^[2] If your reaction mixture contains strong electrophiles, you may see substitution on the pyrazole ring.
- **Reactivity of the Pyridine Ring:** The pyridine ring is generally electron-deficient. If your compound has a good leaving group, it can undergo nucleophilic aromatic substitution.^[2]
- **Incompatible Reagents:** Avoid strong oxidizing agents, strong acids, and strong bases unless they are part of your intended reaction scheme, as they can lead to decomposition or unwanted side reactions.

- **Incorrect Reaction Conditions:** Pyrazole and pyridine derivatives can be sensitive to temperature and pH. Optimize your reaction conditions, including temperature, reaction time, and pH, to favor the desired product.

C. Compound Stability and Degradation

Problem: I suspect my compound has degraded over time.

Potential Causes & Solutions:

- **Improper Storage:** Exposure to light, moisture, or elevated temperatures can cause degradation. Always store the compound and its solutions as recommended.
- **Solution Instability:** Some organic compounds are not stable in solution for extended periods. It is best to prepare fresh solutions for your experiments. If you must store solutions, do so at low temperatures and protected from light.
- **Contamination:** Ensure that your storage containers and solvents are clean and free of contaminants that could catalyze degradation.

IV. Experimental Protocols & Workflows

Safe Handling and Personal Protective Equipment (PPE)

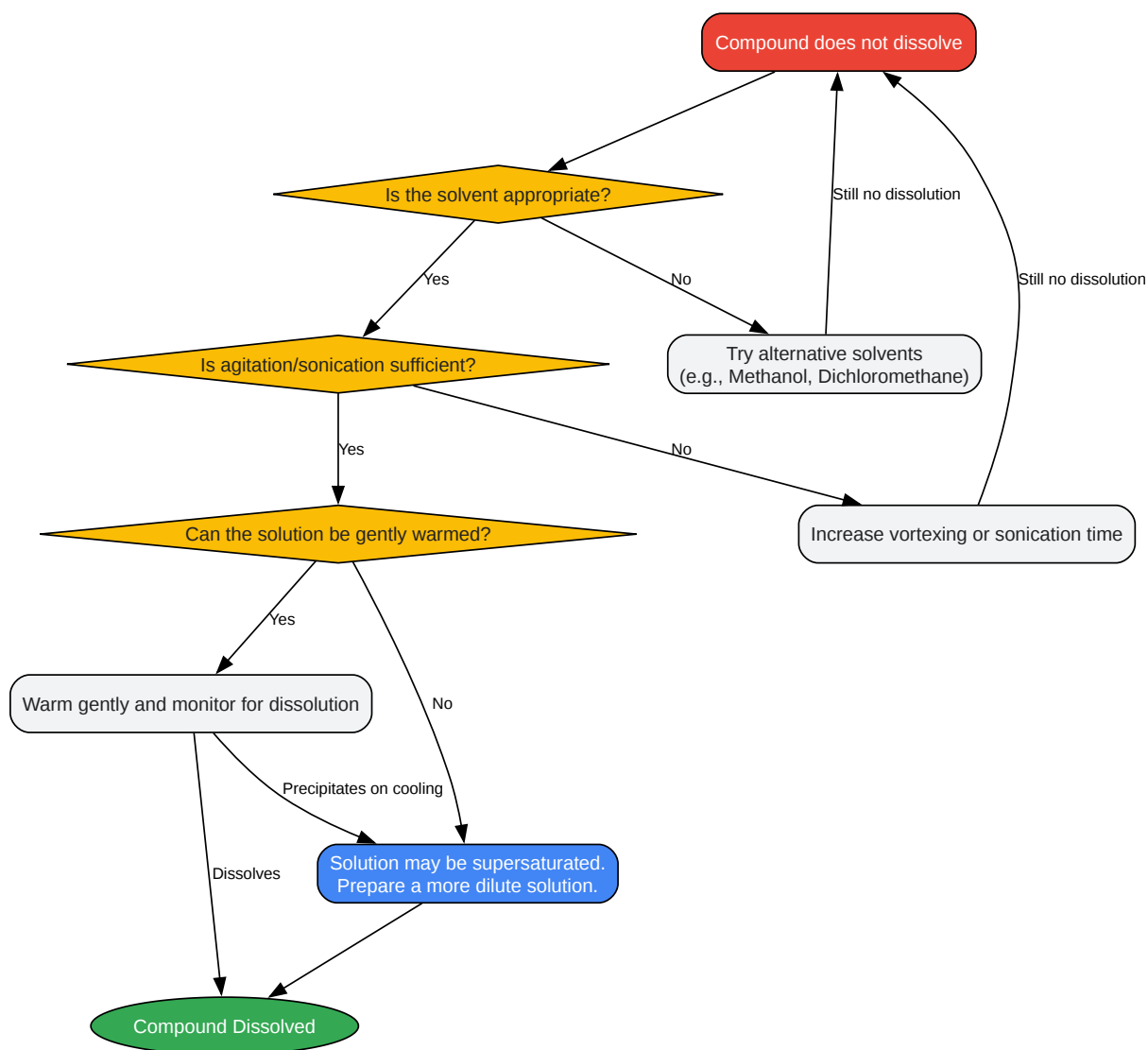
Workflow

This workflow outlines the essential steps for safely handling **2-(5-methyl-1H-pyrazol-3-yl)pyridine** in a laboratory setting.

Caption: A workflow for the safe handling of **2-(5-methyl-1H-pyrazol-3-yl)pyridine**.

Troubleshooting Decision Tree for Solubility Issues

This diagram provides a logical path for troubleshooting common solubility problems.



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Caption: A decision tree for troubleshooting solubility issues.

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